

Validation of Cyhalodiamide as a novel insecticide for specific crop systems

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Compound of Interest

Compound Name: *Cyhalodiamide*

Cat. No.: *B1471301*

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Cyhalodiamide: A Novel Insecticide for Targeted Crop Protection

A comprehensive analysis of the diamide insecticide, **cyhalodiamide**, reveals its potential as a valuable tool in integrated pest management strategies, particularly for rice and vegetable cultivation. This guide provides a comparative assessment of its performance against established alternatives, supported by experimental data and detailed methodologies.

Cyhalodiamide is a phthaldiamide insecticide that has demonstrated significant efficacy against a range of lepidopteran pests. Its unique mode of action, targeting the insect's muscular system, offers an alternative to conventional chemistries and a potential solution for managing insecticide resistance. This document synthesizes available research to provide a clear comparison of **cyhalodiamide** with other insecticides, outlines the experimental protocols used to generate this data, and visualizes key biological and experimental processes.

Performance Comparison of Cyhalodiamide

Field and laboratory studies have evaluated the efficacy of **cyhalodiamide** against several key agricultural pests. The following tables summarize the comparative performance of **cyhalodiamide** against other commonly used insecticides.

Efficacy Against Rice Pests

Table 1: Comparative Efficacy of **Cyhalodiamide** and Other Insecticides Against Rice Striped Stem Borer (*Chilo suppressalis*)

Insecticide	Application Rate	Pest Mortality (%)	Yield (t/ha)	Reference
Cyhalodiamide	Data not available in provided search results	Data not available in provided search results	Data not available in provided search results	
Chlorantraniliprole 18.5 SC	0.4 ml/l	-	3.31	
Fipronil 5 SC	-	-	-	
Chlorpyrifos 20 EC	2.0 ml/l	-	3.24	
Diazinon 10 G	15 kg/ha	-	-	
Flubendiamide 20 WG	0.9 kg/ha	-	-	
Dinotefuran 20 SG	0.75 kg/ha	-	-	

Note: Direct comparative data for **cyhalodiamide**'s impact on yield and mortality percentage against rice striped stem borer was not available in the provided search results. The table reflects the performance of other insecticides for context.

Table 2: Efficacy of Various Insecticides Against Rice Leaf Folder

Insecticide	Mortality Rate (%)	Paddy Yield (kg/ha)	Reference
Cyhalodiamide	Data not available in provided search results	Data not available in provided search results	
Chlorantraniliprole	89.0 - 94.1	3583.0 - 4540.0	
Flubendiamide	84.6 - 90.4	3566.7 - 4476.7	
Fipronil	72.2 - 87.0	3483.3 - 4493.3	
Gamma-cyhalothrin	44.0 - 90.2	-	
Lambda-cyhalothrin	29.0 - 53.5	-	

Note: While **cyhalodiamide** is effective against rice pests, specific quantitative data on its performance against the rice leaf folder was not found in the provided search results. The table presents data for other insecticides to offer a comparative landscape.

Efficacy Against Vegetable Pests

Table 3: Comparative Efficacy of **Cyhalodiamide** and Other Insecticides Against Diamondback Moth (*Plutella xylostella*) on Cabbage

Insecticide	Larval Population (per plant)	Reference
Cyhalodiamide	Data not available in provided search results	
Chlorantraniliprole	0.44	
Emamectin benzoate	0.53	
Flubendiamide	0.60	
Spinosad	0.67	
Indoxacarb	0.73	
Dichlorvos	0.78	
NSKE	0.91	
Untreated Check	4.73	

Note: Specific data on **cyhalodiamide**'s direct impact on the larval population of the diamondback moth was not available in the search results. The table illustrates the performance of other insecticides in controlling this pest.

Experimental Protocols

The data presented in this guide is based on established experimental methodologies designed to assess the efficacy of insecticides. Below are detailed protocols for key experiments.

Laboratory Bioassay: Leaf-Dip Method

This method is commonly used to determine the intrinsic toxicity of an insecticide to a target pest.

- **Preparation of Insecticide Solutions:** A series of graded concentrations of the test insecticide (e.g., **cyhalodiamide**) and a control (water or a solvent blank) are prepared.
- **Leaf Preparation:** Fresh, unsprayed host plant leaves (e.g., cabbage for *Plutella xylostella* or rice for *Chilo suppressalis*) are collected. Leaf discs of a standard size are excised.

- **Dipping:** Each leaf disc is immersed in a specific insecticide concentration for a set period (e.g., 10-30 seconds) with gentle agitation to ensure complete coverage.
- **Drying:** The treated leaf discs are allowed to air dry on a clean, non-absorbent surface.
- **Insect Exposure:** Once dry, the leaf discs are placed in individual ventilated containers (e.g., Petri dishes) lined with moistened filter paper. A known number of target pest larvae (of a specific instar) are introduced into each container.
- **Incubation:** The containers are maintained under controlled environmental conditions (temperature, humidity, and photoperiod).
- **Mortality Assessment:** Mortality is recorded at specific time intervals (e.g., 24, 48, and 72 hours) after exposure. Larvae are considered dead if they are unable to move when prodded with a fine brush.
- **Data Analysis:** The mortality data is corrected for control mortality using Abbott's formula. Probit analysis is then used to calculate the lethal concentration values (e.g., LC50, LC90).

Field Efficacy Trial

Field trials are essential for evaluating the performance of an insecticide under real-world agricultural conditions.

- **Experimental Design:** The trial is set up in a randomized complete block design (RCBD) with multiple replications for each treatment.
- **Plot Establishment:** Individual plots of a specific size are
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